

Introduction to Azido-PEG4-alcohol and NHS-PEG4-azide

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Compound of Interest

Compound Name: Azido-PEG4-alcohol

Cat. No.: B1666432

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Azido-PEG4-alcohol is a bifunctional molecule featuring a terminal azide group and a hydroxyl group, separated by a four-unit polyethylene glycol (PEG) spacer.^{[1][2][3]} The azide group is a key functional group for "click chemistry," a set of bio-orthogonal reactions that enable the efficient and specific ligation of molecules.^{[2][4]} The hydroxyl group offers a potential site for further chemical modification.^{[2][3]}

NHS-PEG4-azide is a heterobifunctional crosslinker that contains an N-hydroxysuccinimide (NHS) ester at one end and an azide group at the other, also connected by a PEG4 spacer.^{[5][6]} The NHS ester is a highly reactive group that specifically targets primary amines on proteins and other biomolecules to form stable amide bonds.^{[7][8][9][10]}

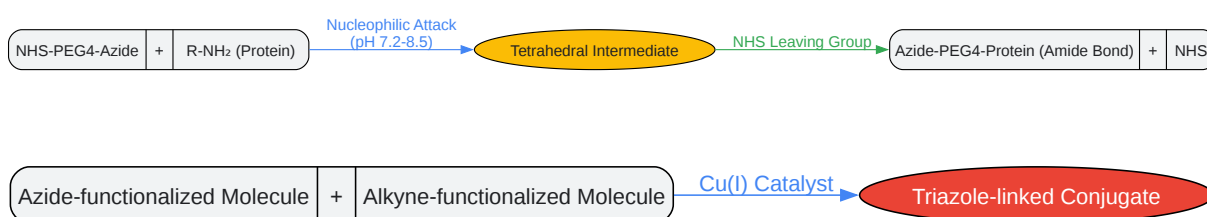
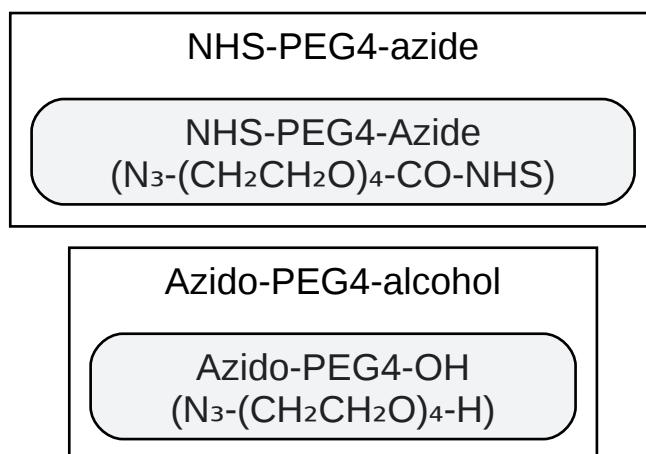
Head-to-Head Comparison: Key Performance Indicators

The choice between **Azido-PEG4-alcohol** and NHS-PEG4-azide hinges on the specific application, the nature of the molecule to be modified, and the desired reaction workflow. The following table summarizes their key characteristics.

Feature	Azido-PEG4-alcohol	NHS-PEG4-azide
Reactive Groups	Azide (-N ₃), Hydroxyl (-OH)	N-Hydroxysuccinimide (NHS) Ester, Azide (-N ₃)
Primary Target	Alkynes (via click chemistry)	Primary amines (-NH ₂)
Reaction Type	Click Chemistry (e.g., CuAAC, SPAAC)	Amine acylation
Reaction pH	Not strictly pH-dependent	Optimal at pH 7.2-8.5[7][9]
Stability	Azide group is highly stable. [11] Stable for weeks at ambient temperature and long-term at -20°C.[3]	NHS ester is moisture-sensitive and prone to hydrolysis, especially at higher pH.[7][9][12]
Solubility	Soluble in water and common organic solvents like DMSO.[1]	The PEG spacer enhances the aqueous solubility of the conjugated molecule.[5]
Common Applications	Surface modification, nanoparticle functionalization, synthesis of PROTACs, introduction of azide for subsequent click chemistry.[1][4][13]	Protein and antibody labeling, peptide modification, bioconjugation to amine-containing surfaces.[5][6][14]

Chemical Structures and Reaction Mechanisms

The distinct functionalities of **Azido-PEG4-alcohol** and **NHS-PEG4-azide** dictate their reaction pathways and applications.



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